

Core Physical Properties of 3,3-Dimethyl-1-hexanol

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Compound of Interest

Compound Name: 3,3-Dimethyl-1-hexanol

Cat. No.: B078353

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A summary of the key physical properties of **3,3-Dimethyl-1-hexanol** is provided in the table below. These values are essential for predicting the compound's behavior in various experimental and physiological settings.

Physical Property	Value
Molecular Formula	C ₈ H ₁₈ O
Molecular Weight	130.23 g/mol [1][2]
Boiling Point	170.96 °C (estimated)[2]
Melting Point	-61.15 °C (estimated)[2]
Density	0.835 g/cm ³ [2][3]
Refractive Index	1.4310[2]
Solubility	As a general trend for alcohols, solubility in water decreases as the carbon chain length increases. Conversely, solubility in nonpolar organic solvents increases with the length of the carbon chain. Specific quantitative solubility data for 3,3-Dimethyl-1-hexanol is not readily available in the cited literature.

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the key physical properties of a liquid compound such as **3,3-Dimethyl-1-hexanol**.

Determination of Boiling Point (Capillary Method)

The capillary method is a common and efficient technique for determining the boiling point of a small liquid sample.

Apparatus:

- Thiele tube or similar heating apparatus
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Mineral oil or other suitable heating bath fluid

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is immersed in a heating bath (e.g., a Thiele tube filled with mineral oil).
- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.

- Heating is continued until a steady and rapid stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, a flask with a specific, known volume.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Thermometer
- Water bath

Procedure:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed on an analytical balance (m_1).
- The pycnometer is filled with distilled water of a known temperature and weighed again (m_2).
- The pycnometer is emptied, dried, and then filled with the liquid sample (**3,3-Dimethyl-1-hexanol**) at the same temperature and weighed (m_3).
- The density of the liquid is calculated using the following formula: $\text{Density} = [(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the experimental temperature}$.

Determination of Refractive Index (Abbe Refractometer)

The refractive index, a measure of how light bends as it passes through a substance, is determined using an Abbe refractometer.

Apparatus:

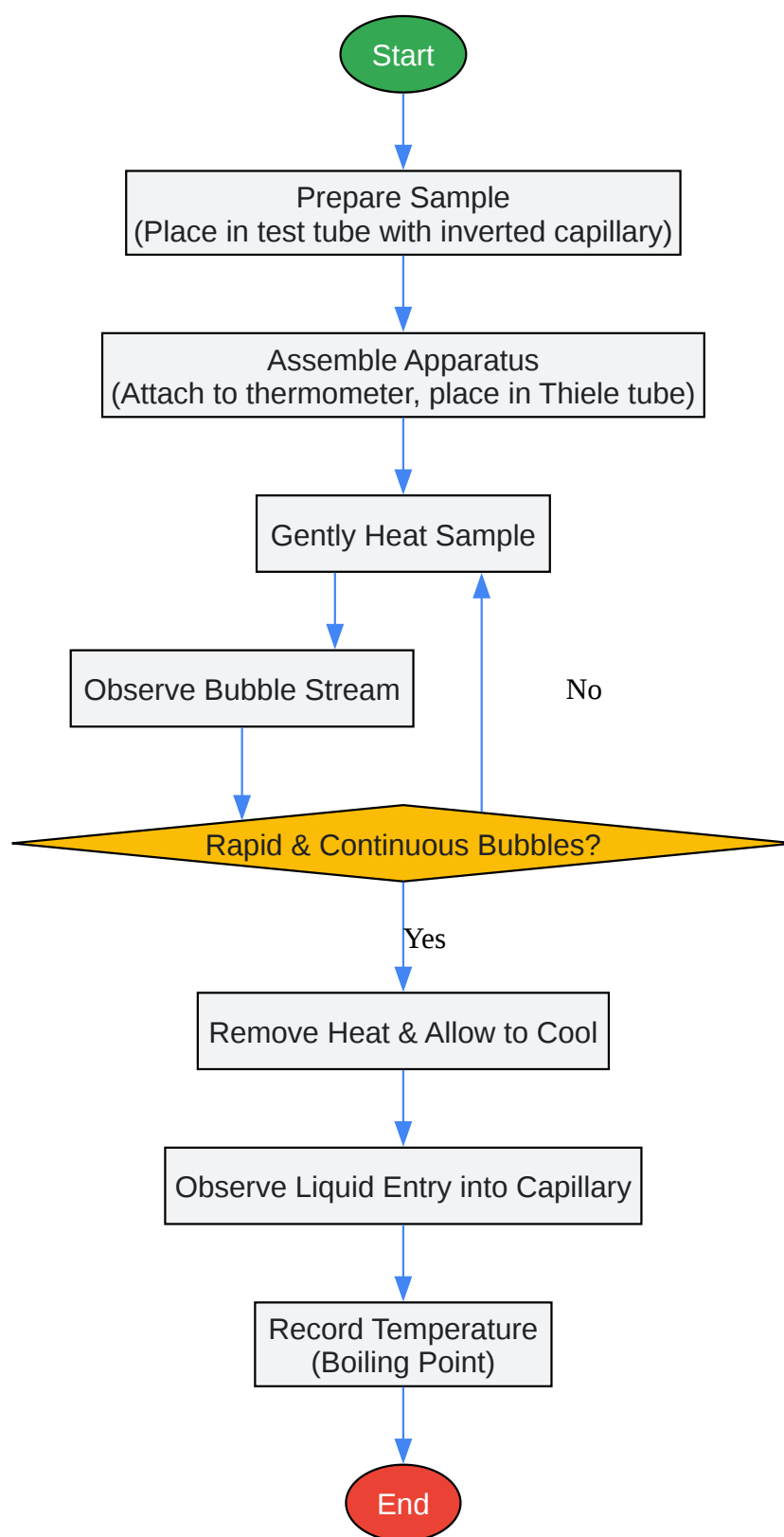
- Abbe refractometer
- Constant temperature water bath
- Dropper
- Solvent for cleaning (e.g., ethanol or acetone)
- Soft tissue paper

Procedure:

- The prism of the Abbe refractometer is cleaned with a suitable solvent and allowed to dry.
- A few drops of the liquid sample are placed on the surface of the prism.
- The prism is closed and the instrument's light source is turned on.
- The refractometer is adjusted until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the boiling point of a liquid sample.



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Boiling Point Determination Workflow

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